

Technical Guide: 17:0-18:1 PE-d5 for Advanced Lipidomic Analysis

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Compound of Interest

Compound Name: 17:0-18:1 PE-d5

CAS No.: 2342575-56-6

Cat. No.: B15552465

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 1-heptadecanoyl-2-oleoyl-sn-glycero-3-phosphoethanolamine-d5 (**17:0-18:1 PE-d5**), a high-purity, deuterated phosphatidylethanolamine. This internal standard is critical for achieving accurate and reproducible quantification of phosphatidylethanolamines (PEs) in complex biological samples through mass spectrometry-based lipidomics.

Core Product Information

17:0-18:1 PE-d5 is a synthetic, stable isotope-labeled lipid that is chemically identical to its endogenous counterpart, with the exception of five deuterium atoms on the ethanolamine headgroup. This mass shift allows for its clear distinction from endogenous PE species during mass spectrometric analysis, making it an ideal internal standard for lipidomics and metabolomics research.^{[1][2]}

Supplier Information

Primary suppliers for high-purity **17:0-18:1 PE-d5** include:

- Avanti Polar Lipids (distributed by MilliporeSigma)[\[1\]](#)[\[3\]](#)[\[4\]](#)
- MedChemExpress[\[2\]](#)

It is recommended to obtain a certificate of analysis from the supplier for each lot to ensure purity and concentration.

Quantitative Data Summary

The following table summarizes the key quantitative specifications for **17:0-18:1 PE-d5**, compiled from supplier datasheets and certificates of analysis.

Parameter	Value	Reference
Synonym	1-heptadecanoyl-2-oleoyl-sn-glycero(d5)-3-phosphoethanolamine	[1] [4]
CAS Number	2342575-56-6	[1]
Molecular Formula	C ₄₀ H ₇₃ D ₅ NO ₈ P	[1]
Molecular Weight	737.05 g/mol	[1]
Purity	>99% (TLC)	[1]
Form	Solution	[1]
Concentration	Typically 1 mg/mL	[1]
Storage Temperature	-20°C	[1]
Shipping Condition	Dry Ice	[1]

Application in Lipidomics: Experimental Protocol

17:0-18:1 PE-d5 is primarily utilized as an internal standard in quantitative lipidomics workflows to account for sample loss during extraction and variability in ionization efficiency during mass spectrometry analysis. The following is a generalized experimental protocol for the extraction and analysis of lipids from plasma or serum using a deuterated internal standard.

Materials

- LC-MS grade methanol, chloroform, and isopropanol
- **17:0-18:1 PE-d5** internal standard solution
- Phosphate-buffered saline (PBS)
- Antioxidant (e.g., butylated hydroxytoluene - BHT)
- Metal chelator (e.g., EDTA)
- Biological sample (e.g., plasma, serum)
- Centrifuge, evaporator (e.g., under nitrogen stream)
- LC-MS system (e.g., with a C18 reverse-phase column)

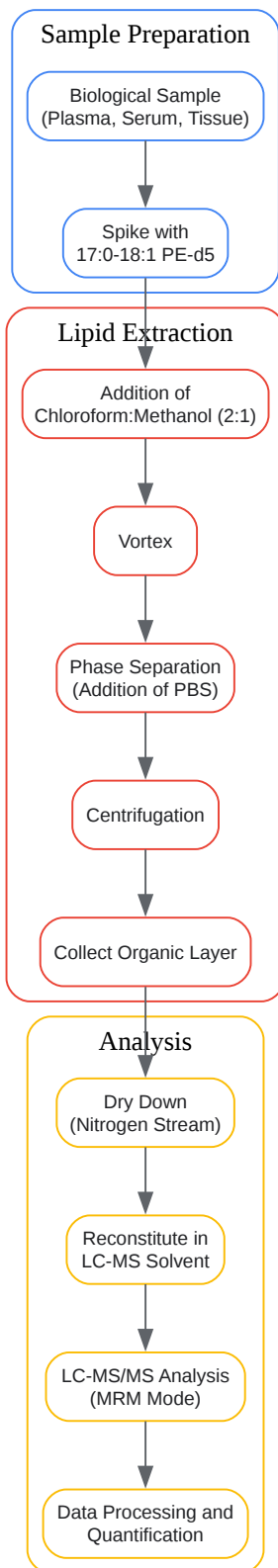
Experimental Procedure

- Sample Preparation:
 - Thaw frozen plasma or serum samples on ice.
 - To a 1.5 mL microcentrifuge tube, add a known volume of the biological sample (e.g., 50 μ L).
- Internal Standard Spiking:
 - Add a known amount of **17:0-18:1 PE-d5** internal standard solution to the sample. The amount should be optimized to be within the linear range of the instrument's detection and comparable to the expected endogenous PE levels.
- Lipid Extraction (Folch Method):
 - Add a 2:1 (v/v) mixture of chloroform:methanol to the sample. It is advisable to include an antioxidant like BHT in the chloroform to prevent lipid oxidation.

- Vortex the mixture vigorously for 2 minutes to ensure thorough mixing and protein precipitation.
- Add PBS or a saline solution to induce phase separation.
- Centrifuge the sample at a low speed (e.g., 2000 x g) for 5 minutes to separate the aqueous and organic layers.
- Carefully collect the lower organic layer, which contains the lipids, using a glass pipette and transfer it to a new tube.
- Drying and Reconstitution:
 - Evaporate the solvent from the collected organic phase under a gentle stream of nitrogen or using a vacuum concentrator.
 - Reconstitute the dried lipid extract in a known volume of a suitable solvent for LC-MS analysis (e.g., methanol:isopropanol 1:1 v/v).
- LC-MS/MS Analysis:
 - Inject the reconstituted sample into an LC-MS/MS system.
 - Separate the lipids using a reverse-phase C18 column with a gradient of mobile phases (e.g., water/acetonitrile with additives like formic acid or ammonium acetate).
 - Detect the lipids using a tandem mass spectrometer operating in a targeted mode, such as Multiple Reaction Monitoring (MRM), monitoring for the specific precursor-to-product ion transitions for both the endogenous PEs and the **17:0-18:1 PE-d5** internal standard.
- Data Analysis:
 - Integrate the peak areas for the endogenous PE species and the **17:0-18:1 PE-d5** internal standard.
 - Calculate the concentration of the endogenous PEs by comparing the ratio of their peak areas to the peak area of the known amount of the internal standard, referencing a calibration curve if absolute quantification is desired.

Visualization of Workflows and Pathways

Experimental Workflow for Lipidomics

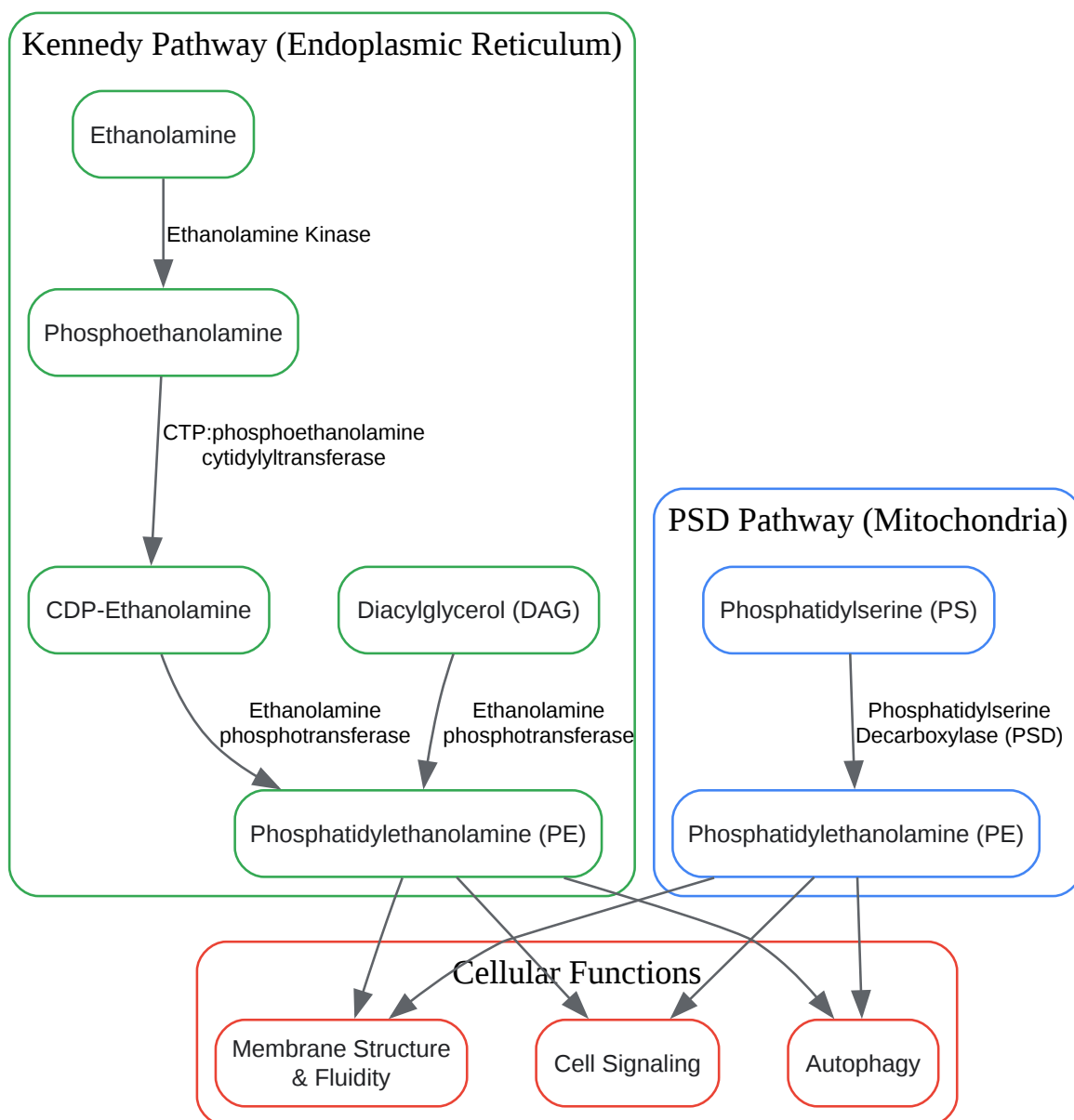


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Caption: A typical experimental workflow for quantitative lipidomics using a deuterated internal standard.

Phosphatidylethanolamine Biosynthesis Pathways

Phosphatidylethanolamines are synthesized in mammalian cells primarily through two major pathways: the Kennedy pathway (CDP-ethanolamine pathway) located in the endoplasmic reticulum, and the phosphatidylserine decarboxylase (PSD) pathway in the mitochondria. The non-deuterated counterpart of 17:0-18:1 PE is a component of these pathways.



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Caption: Overview of the major biosynthesis pathways and cellular functions of phosphatidylethanolamine.

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References

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